

physical and chemical properties of 3-Bromo-2,2-dimethylbutane

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Compound of Interest

Compound Name: 3-Bromo-2,2-dimethylbutane

Cat. No.: B1528390

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An In-depth Technical Guide to 3-Bromo-2,2-dimethylbutane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **3-Bromo-2,2-dimethylbutane**. The information is intended to support research, development, and safety protocols involving this compound.

Chemical Identity and Physical Properties

3-Bromo-2,2-dimethylbutane, a halogenated alkane, is a valuable reagent in organic synthesis. Its sterically hindered structure influences its reactivity and physical characteristics.

Table 1: Physical and Chemical Properties of **3-Bromo-2,2-dimethylbutane**

Property	Value	Source
IUPAC Name	3-bromo-2,2-dimethylbutane	[1]
Synonyms	2-Bromo-3,3-dimethylbutane	[1]
CAS Number	26356-06-9	[1]
Molecular Formula	C6H13Br	[1]
Molecular Weight	165.07 g/mol	[1]
Boiling Point	Data not available	
Melting Point	Data not available	
Density	Data not available	
Solubility	Soluble in organic solvents such as chloroform, DCM, DMSO, and ethyl acetate.[2][3]	

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **3-Bromo-2,2-dimethylbutane**. While experimental spectra for this specific compound are not widely available in public databases, predicted data and analysis of related compounds can provide valuable insights.

2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR:** The proton NMR spectrum is expected to show distinct signals corresponding to the different proton environments in the molecule. The presence of the bulky tert-butyl group and the bromine atom will influence the chemical shifts.
- ^{13}C NMR:** The carbon NMR spectrum will reveal the number of unique carbon environments. Due to the molecule's symmetry, fewer signals than the total number of carbon atoms may be observed.

2.2. Infrared (IR) Spectroscopy

The IR spectrum of **3-Bromo-2,2-dimethylbutane** is anticipated to be dominated by C-H stretching and bending vibrations characteristic of alkanes. The C-Br stretching vibration will also be present, typically in the fingerprint region.

2.3. Mass Spectrometry (MS)

The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns resulting from the loss of a bromine atom and alkyl fragments. The isotopic pattern of bromine (approximately equal abundance of ^{79}Br and ^{81}Br) will be a key feature in identifying bromine-containing fragments.

Chemical Properties and Reactivity

3-Bromo-2,2-dimethylbutane exhibits reactivity typical of secondary alkyl halides, though influenced by the steric hindrance of the adjacent tert-butyl group.

3.1. Nucleophilic Substitution

Due to steric hindrance, **3-Bromo-2,2-dimethylbutane** is expected to undergo nucleophilic substitution reactions, primarily through an $\text{S}_{\text{N}}1$ mechanism, which involves the formation of a secondary carbocation intermediate.

3.2. Elimination Reactions

When treated with a strong, non-nucleophilic base, **3-Bromo-2,2-dimethylbutane** will undergo elimination reactions to form alkenes.^[4] The major product will depend on the reaction conditions and the base used, following Zaitsev's or Hofmann's rule. For example, reaction with sodium hydroxide can lead to the formation of 3-methyl-2-butene.^[4]

Synthesis

A common laboratory synthesis of **3-Bromo-2,2-dimethylbutane** involves the reaction of 3,3-dimethylbutan-2-ol with hydrogen bromide.^{[5][6]}

4.1. Experimental Protocol: Synthesis from 3,3-dimethylbutan-2-ol

Materials:

- 3,3-dimethylbutan-2-ol
- Concentrated hydrobromic acid (HBr)
- Anhydrous calcium chloride or sodium sulfate (drying agent)

Procedure:

- In a round-bottom flask equipped with a reflux condenser, combine 3,3-dimethylbutan-2-ol and an excess of concentrated hydrobromic acid.
- Heat the mixture under reflux for a specified period to ensure complete reaction. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- Wash the organic layer sequentially with water, a saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., calcium chloride or sodium sulfate).
- Filter to remove the drying agent.
- Purify the crude product by distillation to obtain pure **3-Bromo-2,2-dimethylbutane**.

Note: Specific reaction times, temperatures, and purification details may vary and should be optimized based on experimental observations.

Safety and Handling

3-Bromo-2,2-dimethylbutane is classified as a flammable liquid and vapor. It is also known to cause skin and serious eye irritation and may cause respiratory irritation.^[1]

Table 2: GHS Hazard Information for **3-Bromo-2,2-dimethylbutane**

Hazard Statement	GHS Code
Flammable liquid and vapor	H226
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335

Handling Precautions:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.
- Avoid breathing vapors or mist.
- Wash hands thoroughly after handling.

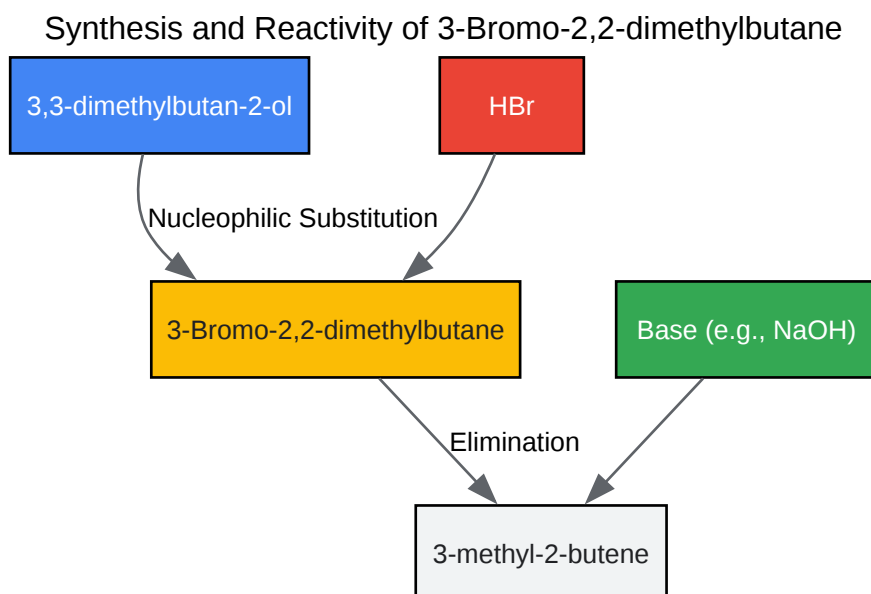
First Aid Measures:

- In case of skin contact: Immediately wash with plenty of soap and water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Move person into fresh air and keep comfortable for breathing.
- If swallowed: Do NOT induce vomiting. Seek immediate medical attention.

Logical Relationships and Workflows

6.1. Synthesis and Subsequent Reaction Pathway

The following diagram illustrates the synthesis of **3-Bromo-2,2-dimethylbutane** and a subsequent elimination reaction.



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